

Application of UV-Vis Spectrophotometry for the Quantitative Analysis of Ciprofloxacin

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Compound of Interest					
Compound Name:	Ciprofloxacin hydrochloride				
Cat. No.:	B1669078	Get Quote			

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Introduction

Ciprofloxacin is a broad-spectrum fluoroquinolone antibiotic widely used in the treatment of various bacterial infections. Accurate and reliable quantification of ciprofloxacin in raw materials, pharmaceutical formulations, and biological fluids is crucial for ensuring its safety, efficacy, and quality.[1] Among the various analytical techniques available, UV-Vis spectrophotometry stands out as a simple, cost-effective, rapid, and accessible method for the routine analysis of ciprofloxacin.[1][2][3] This application note provides a detailed overview and protocols for the quantitative analysis of ciprofloxacin using UV-Vis spectrophotometry.

Principle

The fundamental principle behind the UV-Vis spectrophotometric analysis of ciprofloxacin lies in its ability to absorb ultraviolet radiation at specific wavelengths. The chromophoric structure of the ciprofloxacin molecule allows it to absorb light in the UV region of the electromagnetic spectrum. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution. This linear relationship forms the basis for the quantitative determination of ciprofloxacin. Ciprofloxacin typically exhibits a maximum absorbance (λ max) in the range of 272 nm to 278 nm, which is utilized for its quantification.[4][3][5]



Key Advantages of UV-Vis Spectrophotometry for Ciprofloxacin Analysis:

- Simplicity and Speed: The method is straightforward and allows for rapid sample analysis.[4]
 [6]
- Cost-Effectiveness: It requires relatively inexpensive instrumentation and reagents compared to other analytical techniques like HPLC.[7][2]
- Accuracy and Precision: When properly validated, the method provides accurate and precise results for routine quality control.[2][6]
- Wide Applicability: It can be used to analyze ciprofloxacin in various forms, including bulk drug, tablets, and ophthalmic solutions.[8]

Quantitative Data Summary

The following table summarizes the key quantitative parameters from various validated UV-Vis spectrophotometric methods for ciprofloxacin analysis.



Parameter	Reported Values	Solvent/Mediu m	Wavelength (λmax)	Reference
Linearity Range	2.5 - 15 μg/mL	0.1M Hydrochloric Acid	277 nm	[2][9]
2 - 12 μg/mL	Distilled Water	272 nm	[3]	
5 - 50 μg/mL	Distilled Water	273 nm	[6]	_
2 - 10 μg/mL	Not Specified	278 nm	[10]	_
2.0 - 7.0 μg/mL	Not Specified	275 nm	[8]	_
Correlation Coefficient (R²)	> 0.999	0.1M Hydrochloric Acid	277 nm	 [2][9]
> 0.99	Distilled Water	272 nm	[3]	
0.999	Not Specified	278 nm	[10]	_
Limit of Detection (LOD)	0.4385 μg/mL	0.1M Hydrochloric Acid	277 nm	 [2][9]
0.786 μg/mL	Not Specified	278 nm	[10]	
Limit of Quantitation (LOQ)	1.4617 μg/mL	0.1M Hydrochloric Acid	277 nm	[2][9]
2.383 μg/mL	Not Specified	278 nm	[10]	
Accuracy (Recovery)	100.10% - 100.83%	0.1M Hydrochloric Acid	277 nm	 [2][9]
> 99.0%	Not Specified	278 nm	[10]	

Experimental Protocols

This section outlines a generalized protocol for the UV-Vis spectrophotometric analysis of ciprofloxacin in a tablet dosage form. This protocol should be adapted and validated for specific laboratory conditions and sample matrices.



Materials and Reagents

- · Ciprofloxacin Hydrochloride reference standard
- · Ciprofloxacin tablets
- 0.1 N Hydrochloric Acid (HCl) or Distilled Water
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- Mortar and pestle
- Analytical balance
- UV-Vis Spectrophotometer with 1 cm quartz cuvettes

Protocol 1: Analysis of Ciprofloxacin in Tablet Formulation

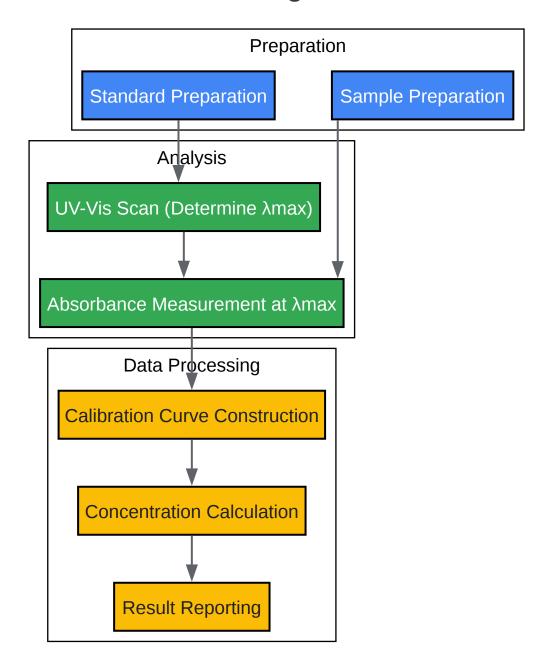
- 1. Preparation of Standard Stock Solution (100 μg/mL):
- Accurately weigh 10 mg of Ciprofloxacin Hydrochloride reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve and make up the volume to 100 mL with 0.1 N HCl or distilled water. This is the standard stock solution.
- 2. Preparation of Working Standard Solutions:
- From the standard stock solution, prepare a series of working standard solutions by appropriate dilutions with the same solvent to obtain concentrations within the linear range (e.g., 2, 4, 6, 8, 10 μg/mL).
- 3. Preparation of Sample Solution:
- Weigh and finely powder at least 20 ciprofloxacin tablets.



- Accurately weigh a quantity of the powdered tablets equivalent to 10 mg of ciprofloxacin.
- Transfer the powder to a 100 mL volumetric flask.
- Add about 70 mL of the solvent (0.1 N HCl or distilled water) and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Make up the volume to 100 mL with the solvent.
- Filter the solution through a suitable filter paper (e.g., Whatman No. 41) to remove any insoluble excipients.
- From the filtered solution, take an appropriate aliquot and dilute it with the solvent to obtain a final concentration within the calibrated range.
- 4. Spectrophotometric Measurement:
- Set the UV-Vis spectrophotometer to scan the wavelength range from 400 nm to 200 nm.
- Use the solvent as a blank.
- Record the absorption spectrum of one of the working standard solutions to determine the wavelength of maximum absorbance (λmax).
- Set the instrument to measure the absorbance at the determined λmax.
- Measure the absorbance of all the working standard solutions and the sample solution.
- 5. Data Analysis:
- Plot a calibration curve of absorbance versus concentration for the working standard solutions.
- Determine the concentration of ciprofloxacin in the sample solution from the calibration curve using the measured absorbance.
- Calculate the amount of ciprofloxacin per tablet.



Experimental Workflow Diagram

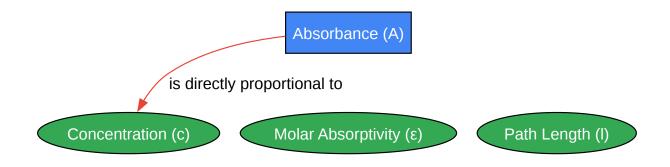


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Caption: Workflow for UV-Vis Spectrophotometric Analysis of Ciprofloxacin.

Logical Relationship for Quantitative Analysis





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Caption: Beer-Lambert Law Relationship.

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